

# An In-depth Technical Guide on the Solubility of 1-Bromo-2-propanol

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## Compound of Interest

Compound Name: 1-Bromo-2-propanol

Cat. No.: B008343

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**1-Bromo-2-propanol** ( $C_3H_7BrO$ ) is a halogenated secondary alcohol with significant applications as an intermediate in organic synthesis, particularly in the pharmaceutical and specialty chemical industries.[1][2] Its utility in reaction chemistry is profoundly influenced by its solubility in various media. A comprehensive understanding of its solubility profile in both aqueous and organic solvents is critical for optimizing reaction conditions, designing purification strategies, and developing formulations.

This technical guide provides a detailed overview of the solubility of **1-Bromo-2-propanol**. It summarizes available quantitative and qualitative solubility data, outlines a detailed experimental protocol for precise solubility determination, and presents logical models to explain its solubility characteristics based on its molecular structure.

## Physicochemical Properties and Solubility Profile

The solubility of **1-Bromo-2-propanol** is governed by its molecular structure, which features both polar and non-polar characteristics. The presence of a hydroxyl (-OH) group allows for hydrogen bonding, making it soluble in polar solvents like water. Concurrently, the propyl hydrocarbon backbone provides a non-polar character, facilitating dissolution in organic solvents. The principle of "like dissolves like" is fundamental to understanding its behavior.[3][4]

## Quantitative Solubility Data

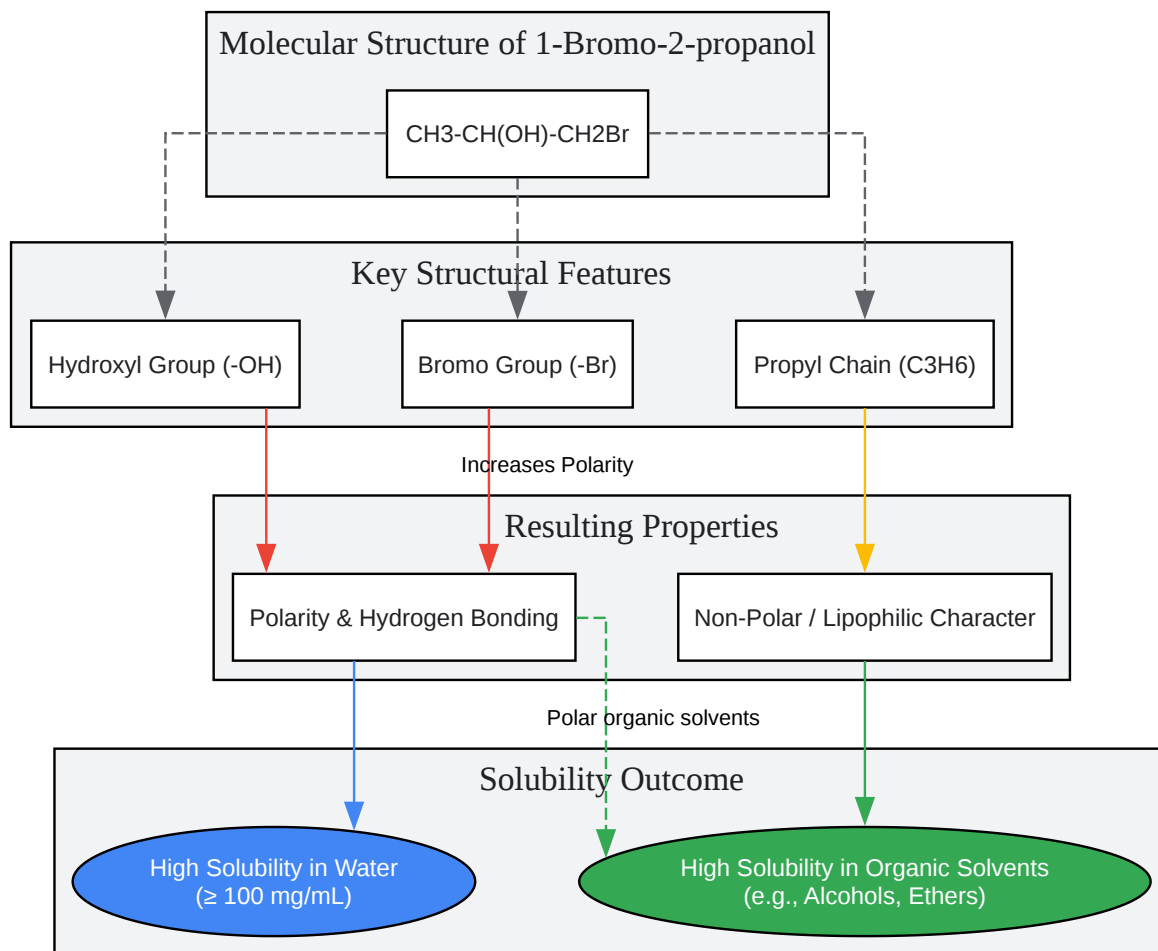
Specific quantitative solubility data for **1-Bromo-2-propanol** in a wide range of organic solvents is not extensively reported in publicly available literature. However, its solubility in water has been documented. The data is summarized in the table below.

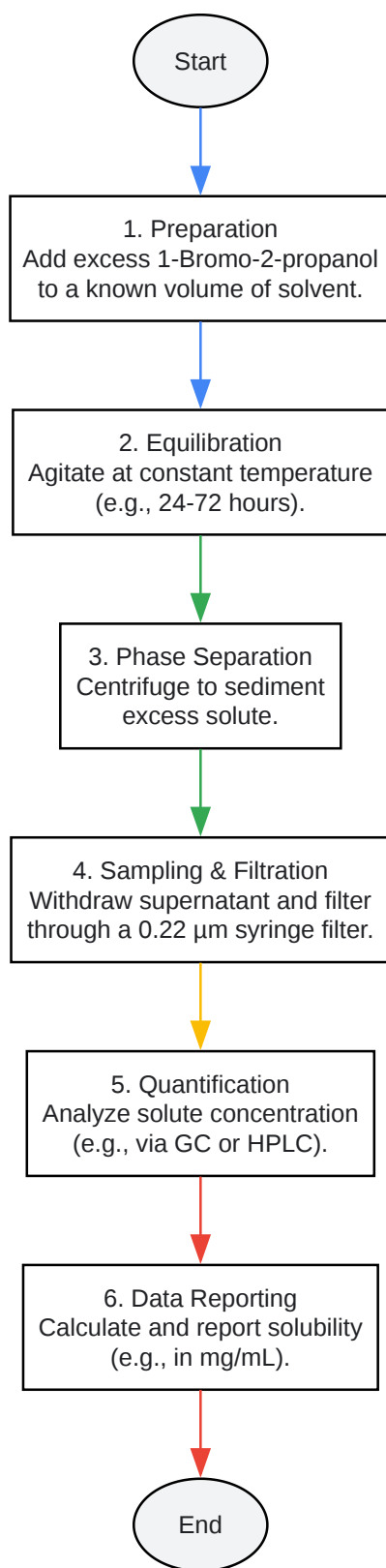
Solvent	Chemical Formula	Temperature	Solubility	Reference
Water	H <sub>2</sub> O	72°F (22.2°C)	≥ 100 mg/mL	[1][5]
Ethanol	C <sub>2</sub> H <sub>5</sub> OH	-	Miscible (Predicted)	[4]
Methanol	CH <sub>3</sub> OH	-	Miscible (Predicted)	
Acetone	C <sub>3</sub> H <sub>6</sub> O	-	Soluble / Miscible (Predicted)	
Diethyl Ether	(C <sub>2</sub> H <sub>5</sub> ) <sub>2</sub> O	-	Soluble / Miscible (Predicted)	

Note: Solubility in organic solvents is largely predicted based on the behavior of structurally similar compounds like 1-bromopropane and short-chain alcohols.[4][6] Experimental verification is recommended for applications requiring precise values.

## Factors Influencing Solubility

The molecular structure of **1-Bromo-2-propanol** is amphiphilic, containing both a hydrophilic (water-loving) head and a lipophilic (oil-loving) tail. This duality dictates its solubility across different solvent classes.





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